

(Z)-JIB-04 in DMSO: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: (Z)-JIB-04

Cat. No.: B15557190

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of **(Z)-JIB-04**, a pan-selective Jumonji histone demethylase inhibitor, with a focus on its solubility and preparation in Dimethyl Sulfoxide (DMSO).

(Z)-JIB-04 is a potent, cell-permeable small molecule that has demonstrated significant anti-cancer activity in a variety of models.[1][2][3] It functions by inhibiting the Jumonji C (JmjC) domain-containing histone demethylases, which play a crucial role in epigenetic regulation.[1][2][4][5] This inhibition leads to alterations in gene expression, ultimately resulting in cell cycle arrest, apoptosis, and the suppression of tumor growth.[6][7][8]

Data Presentation: Solubility and Storage

The solubility of **(Z)-JIB-04** in DMSO can vary between batches and suppliers. It is crucial to consult the manufacturer's product-specific datasheet for the most accurate information. The following table summarizes solubility data from various sources. Importantly, many suppliers note that the use of fresh, anhydrous DMSO is critical, as hygroscopic DMSO can significantly reduce solubility.[9] Sonication or gentle warming may be required to achieve complete dissolution.[1][9]

Parameter	Value	Source
Solubility in DMSO	62 mg/mL (200.8 mM)	Selleck Chemicals
50 mg/mL (161.94 mM)	MedchemExpress, Selleck Chemicals[9][10]	
36.43 mg/mL (117.99 mM)	TargetMol[1][3]	
30.88 mg/mL (100 mM)	Tocris Bioscience[2]	
25 mg/mL (80.96 mM)	MOLNOVA, Selleck Chemicals[8]	
10 mM	Probechem[6]	
5 mg/mL	Cayman Chemical[4]	
Storage of Powder	-20°C for up to 3 years	TargetMol, MedchemExpress[1][10]
4°C for up to 2 years	MedchemExpress[10]	
Storage of DMSO Stock Solution	-80°C for up to 1 year	
-80°C for up to 6 months	MedchemExpress, Probechem[6][10]	
-20°C for up to 1 month	MedchemExpress, Probechem[6][10]	

Experimental Protocols

Protocol 1: Preparation of a (Z)-JIB-04 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(Z)-JIB-04** in DMSO.

Materials:

- **(Z)-JIB-04** powder (Molecular Weight: 308.76 g/mol)

- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Warming block or water bath (optional)

Procedure:

- Calculate the required mass of **(Z)-JIB-04**:
 - For 1 mL of a 10 mM stock solution, the required mass is: $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 308.76 \text{ g/mol} * 1000 \text{ mg/g} = 3.0876 \text{ mg}$
- Weighing:
 - Carefully weigh out the calculated amount of **(Z)-JIB-04** powder and place it in a sterile microcentrifuge tube.
- Dissolution:
 - Add the desired volume of sterile, anhydrous DMSO to the microcentrifuge tube containing the **(Z)-JIB-04** powder.
 - Vortex the solution vigorously for 1-2 minutes to aid dissolution.
 - If the compound does not fully dissolve, sonicate the tube for 5-10 minutes or gently warm the solution at 37°C for 10-15 minutes. Visually inspect to ensure no particulates remain.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[1][10]}

Protocol 2: In Vitro Cell Treatment with (Z)-JIB-04

This protocol provides a general procedure for treating cultured cells with **(Z)-JIB-04**. The final concentration of **(Z)-JIB-04** and the treatment duration should be optimized for each cell line and experimental design.

Materials:

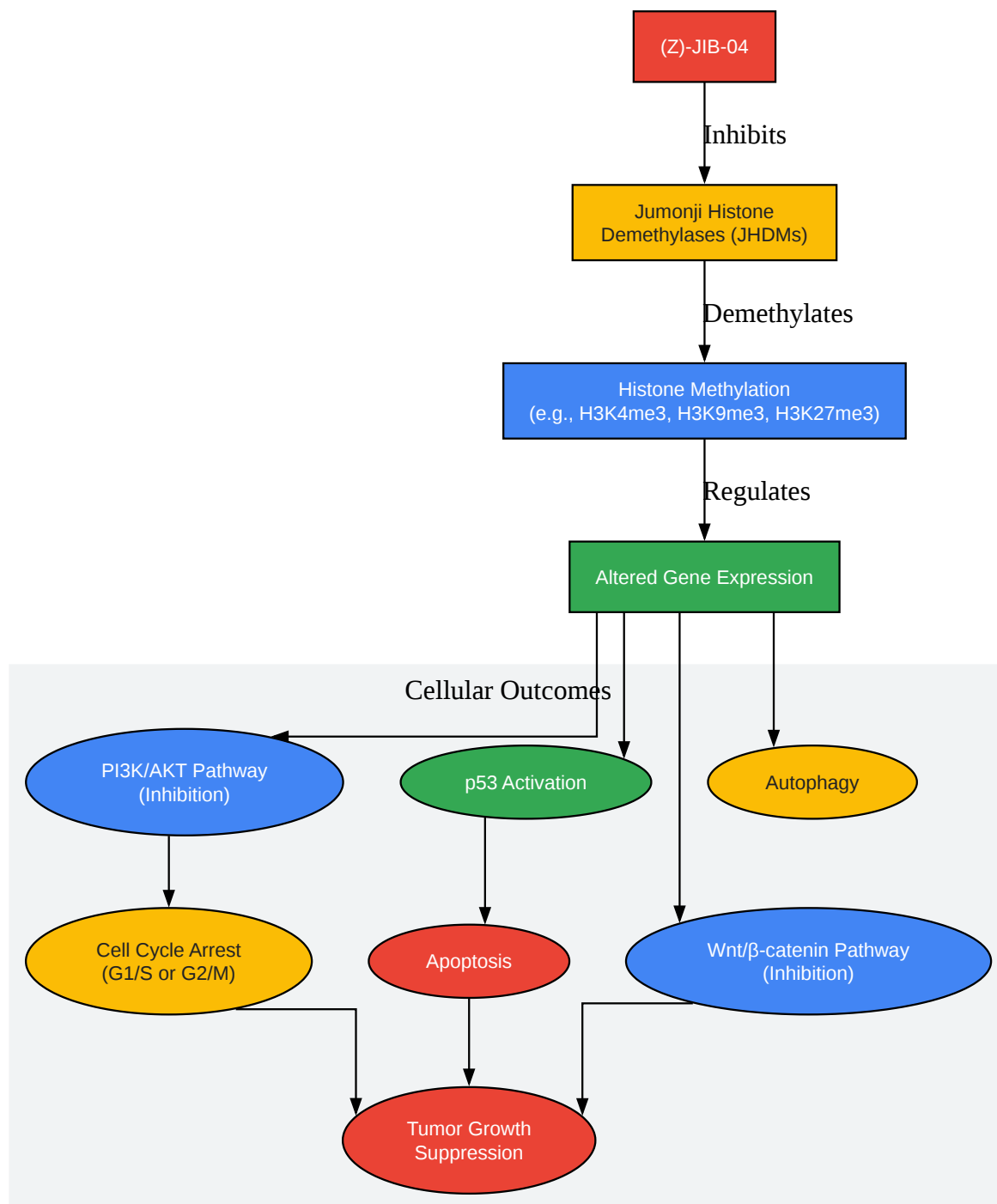
- Cultured cells in appropriate cell culture plates
- Complete cell culture medium
- 10 mM **(Z)-JIB-04** stock solution in DMSO
- Sterile, nuclease-free water or PBS (for vehicle control)

Procedure:

- Cell Seeding:
 - Seed cells in a multi-well plate at a density that will ensure they are in the logarithmic growth phase at the time of treatment. Allow the cells to adhere overnight.
- Preparation of Working Solutions:
 - Prepare serial dilutions of the 10 mM **(Z)-JIB-04** stock solution in complete cell culture medium to achieve the desired final concentrations.
 - Important: The final concentration of DMSO in the cell culture medium should be kept constant across all treatment groups, including the vehicle control, and should typically not exceed 0.1% to avoid solvent-induced cytotoxicity.
 - Example for a final concentration of 1 µM **(Z)-JIB-04**:

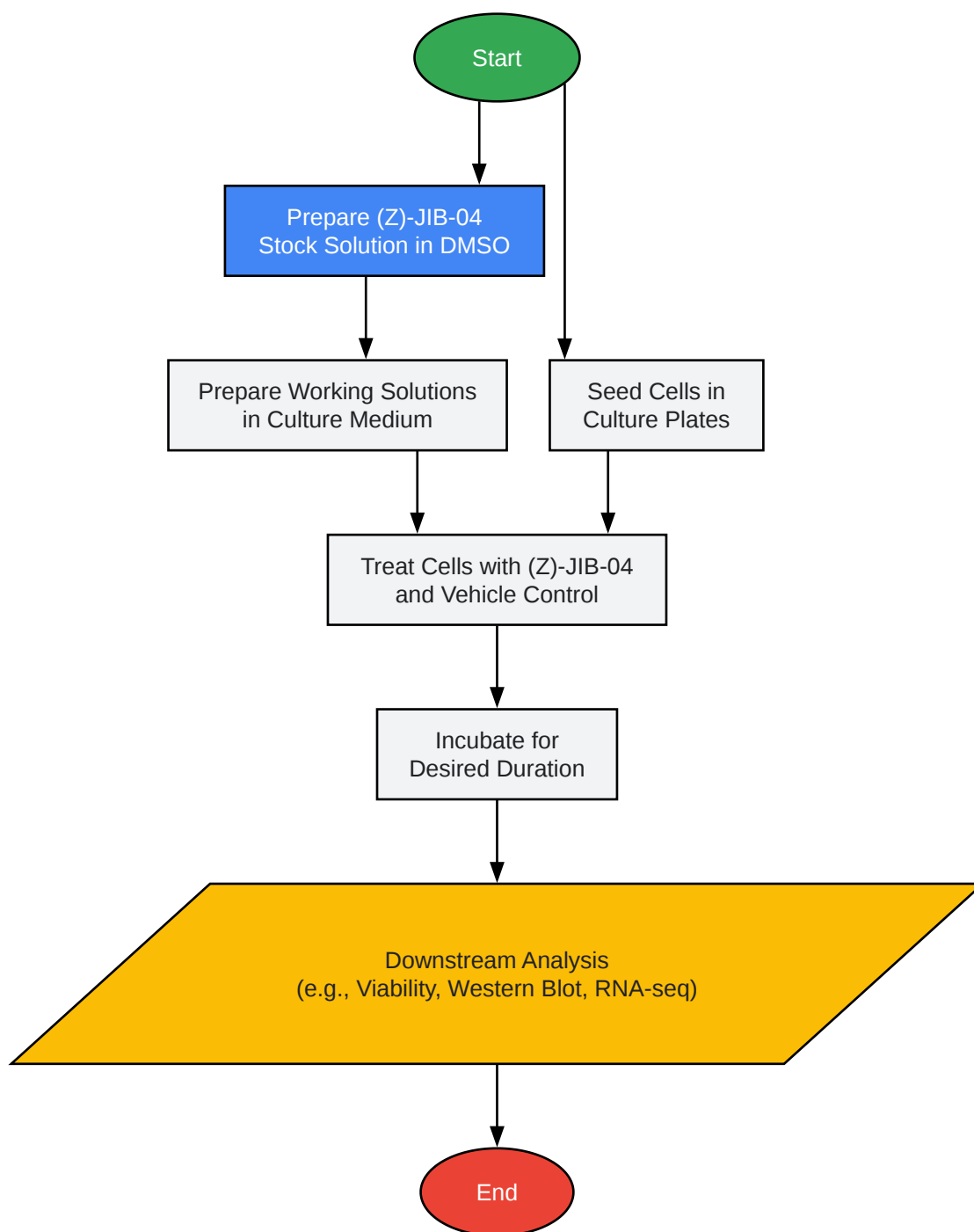
- Prepare an intermediate dilution of the 10 mM stock solution. For instance, dilute 1 μ L of the 10 mM stock in 999 μ L of medium to get a 10 μ M solution.
- Add the appropriate volume of this working solution to the cells. For example, to achieve a final concentration of 1 μ M in 1 mL of medium, add 100 μ L of the 10 μ M working solution.
- Vehicle Control:
 - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **(Z)-JIB-04**.
- Cell Treatment:
 - Carefully remove the existing medium from the cells.
 - Add the prepared media containing the different concentrations of **(Z)-JIB-04** or the vehicle control to the respective wells.
- Incubation:
 - Incubate the cells for the desired treatment period (e.g., 24, 48, or 72 hours) under standard cell culture conditions (e.g., 37°C, 5% CO₂).
- Downstream Analysis:
 - Following incubation, the cells can be harvested for various downstream analyses, such as cell viability assays (e.g., MTS, CCK-8), western blotting, or RNA extraction.[\[3\]](#)[\[11\]](#)[\[12\]](#)

Visualizations



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Caption: Signaling pathways affected by (Z)-JIB-04.



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Caption: Experimental workflow for in vitro cell treatment.

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